

# A Comparative Analysis of Barium Peroxide and Alternative Oxidizers in Pyrotechnic Formulations

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## Compound of Interest

Compound Name: Barium peroxide

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**Barium peroxide** ( $\text{BaO}_2$ ) is a potent oxidizing agent utilized in pyrotechnics primarily for the production of vibrant green colors.<sup>[1][2]</sup> Its performance, however, must be weighed against other common oxidizers in terms of efficiency, stability, and safety. This guide provides an objective comparison of **barium peroxide** with other alternatives, supported by available experimental data, to inform researchers and scientists in the field.

## Physicochemical Properties of Common Pyrotechnic Oxidizers

The fundamental characteristics of an oxidizer, such as its oxygen balance and decomposition temperature, are critical determinants of its performance in a pyrotechnic composition. A summary of these properties for **barium peroxide** and several common alternatives is presented below.

Oxidizer	Chemical Formula	Molar Mass ( g/mol )	Decomposition Temp. (°C)	Oxygen Balance (%)*	Key Characteristics
Barium Peroxide	BaO <sub>2</sub>	169.33	~800 (to BaO & O <sub>2</sub> )[3]	+9.45	Strong oxidizer, produces vivid green color.[1] Considered unstable, compositions not suitable for long-term storage.[4]
Potassium Perchlorate	KClO <sub>4</sub>	138.55	~600	+46.2	Very stable and common high-energy oxidizer.[5][6]
Barium Nitrate	Ba(NO <sub>3</sub> ) <sub>2</sub>	261.35	~592 (melts), >690 (decomposes)[7]	+30.6	Dual-role as oxidizer and green colorant.[5][8] Often requires a chlorine donor for best color.[9][10]
Strontium Nitrate	Sr(NO <sub>3</sub> ) <sub>2</sub>	211.63	570	+30.2	Primary oxidizer for producing deep red colors.[5]

Strontium Peroxide	SrO <sub>2</sub>	119.62	215 (decomposes )[3][11]	+13.3	Used as an oxidizer and red colorant, particularly in tracer munitions.[1] [3] More thermally labile than BaO <sub>2</sub> . [3]
Potassium Nitrate	KNO <sub>3</sub>	101.10	400	+39.6	Powerful, common oxidizer, a primary component of black powder. [5]
Ammonium Perchlorate	NH <sub>4</sub> ClO <sub>4</sub>	117.49	~245 (phase change), >300 (decomposes )	+34.0	Common in solid rocket propellants; enhances colors by acting as a chlorine donor.[6]

\*Oxygen Balance (OB%) is calculated to CO<sub>2</sub> (for carbon), H<sub>2</sub>O (for hydrogen), and the metal oxide. The formula used is  $OB\% = [-1600 / \text{Molar Mass}] * (2X + Y/2 + M - Z)$ , where X, Y, Z are the number of carbon, hydrogen, and oxygen atoms, respectively, and M is the valency of the metal.[12][13]

## Comparative Performance in Pyrotechnic Formulations

Direct, objective comparison of oxidizers requires testing within identical formulations. While such comprehensive comparative studies are not readily available in the literature, data from various experiments on specific compositions provide valuable insights into their relative performance.

Formulation	Oxidizer(s)	Fuel	Performance Metric	Value	Reference
Tracer	BaO <sub>2</sub> , Ba(NO <sub>3</sub> ) <sub>2</sub>	Mg	Ignition Temperature (DSC)	420 °C	[7]
Tracer	BaO <sub>2</sub>	Mg	Ignition Temperature (DSC)	355 °C	[7]
Green Flare	Ba(NO <sub>3</sub> ) <sub>2</sub>	Mg, Red Gum, PVC	Burn Rate	Not specified	[8]
Red Flare	Sr(NO <sub>3</sub> ) <sub>2</sub>	Mg, Red Gum, PVC	Burn Rate	Not specified	[8]
Flash Powder	KClO <sub>4</sub>	Al, S	Thermal Decomposition	Exotherm ~180 °C	[14]
Flash Powder	Ba(NO <sub>3</sub> ) <sub>2</sub>	Al, S	Thermal Decomposition	Secondary exotherm noted	[14]
Delay Comp.	BaO <sub>2</sub>	Cu	Combustion Behavior	Incomplete oxidation of copper	[11]

Note: The data presented is from different studies with varying compositions and test conditions, and therefore should not be used for direct comparison of oxidizer performance.

**Barium peroxide's** primary advantage is its ability to produce a vibrant green color, a characteristic shared with other barium compounds like barium nitrate and barium chlorate.[1] [2] However, barium nitrate often requires the presence of a chlorine donor to achieve the most

intense green, which is produced by the emission from barium monochloride (BaCl) species in the flame.[9][15] **Barium peroxide**, by virtue of its decomposition, can provide a highly reactive environment for color generation.

In terms of reactivity, studies on pyrotechnic delay compositions have shown that **barium peroxide** may not be a sufficiently active oxidizer to readily oxidize less reactive fuels like copper.[11] This suggests its performance is highly dependent on the choice of fuel. Comparatively, potassium perchlorate is a very powerful and stable oxidizer, often used in high-energy applications like flash powders and propellants.[5][16]

## Experimental Protocols

To ensure the objective evaluation of pyrotechnic performance, standardized experimental protocols are essential. Below are methodologies for key performance indicators.

This method determines the linear burn rate of a pyrotechnic composition under minimal confinement.

- **Apparatus:** A standardized stainless steel bar (e.g., 500 mm long) with a precisely machined gutter (e.g., 10 mm wide and 10 mm deep).[17] Optical sensors or thermal imaging cameras are placed at a set distance along the gutter to record the flame front's progression.
- **Sample Preparation:** The pyrotechnic composition is dried and sieved to ensure homogeneity. Approximately 25 grams of the composition is loosely loaded into the gutter and leveled.[17]
- **Procedure:** The composition is ignited at one end using a heated tungsten wire or a suitable igniter.[17] The time it takes for the flame front to travel between the sensors is recorded.
- **Calculation:** The burn rate (in mm/s or cm/s) is calculated by dividing the distance between the sensors by the recorded time. Multiple trials are conducted to ensure accuracy.[18]

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to determine the thermal stability, decomposition temperatures, and ignition characteristics of pyrotechnic materials.[19]

- **Apparatus:** A calibrated DSC/TGA instrument.

- **Sample Preparation:** A small, precise mass of the pyrotechnic composition (typically 2-10 mg) is placed in an appropriate crucible (e.g., alumina).[\[20\]](#)
- **Procedure:** The sample is heated at a controlled, linear rate (e.g., 10 °C/min) in an inert atmosphere (e.g., nitrogen).[\[7\]](#) The instrument records the heat flow to or from the sample (DSC) and any mass loss (TGA) as a function of temperature.
- **Data Analysis:** Exothermic peaks in the DSC curve indicate energy release, with the onset temperature of the main exotherm often corresponding to the ignition temperature.[\[14\]](#) TGA curves show the temperatures at which the components decompose.

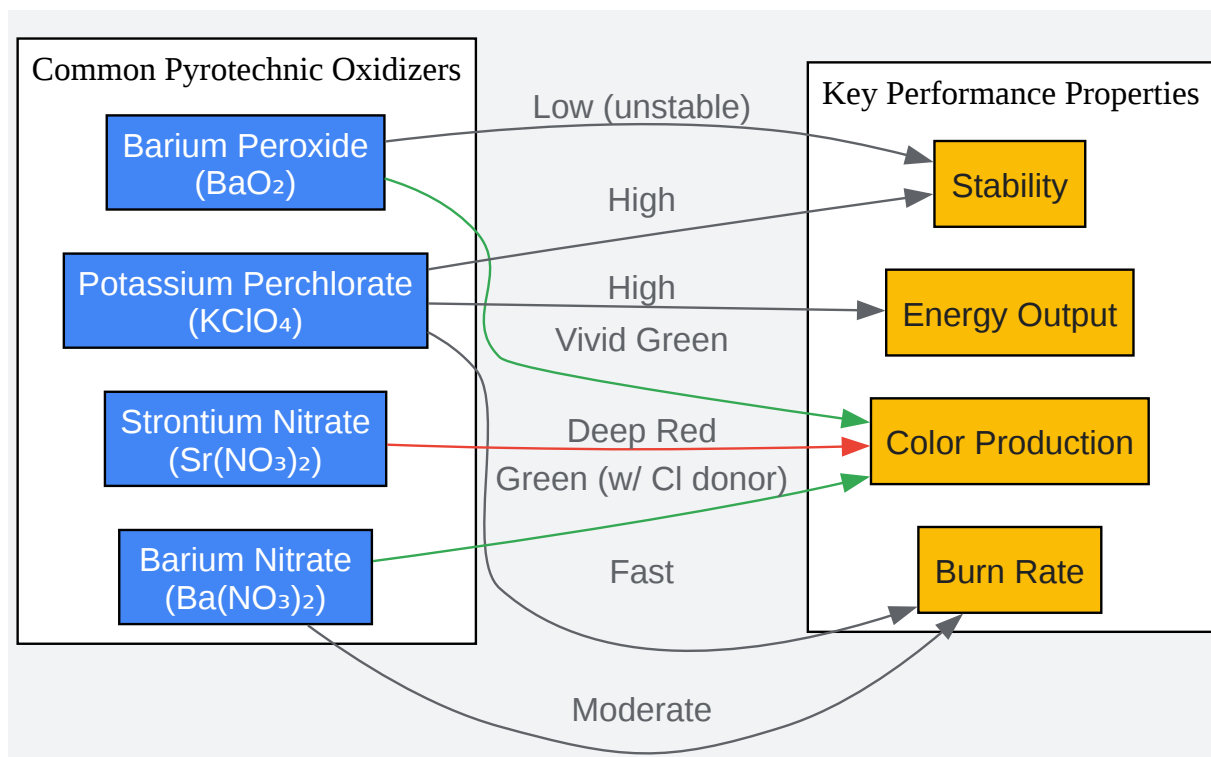
These tests assess the likelihood of accidental initiation from mechanical stimuli.

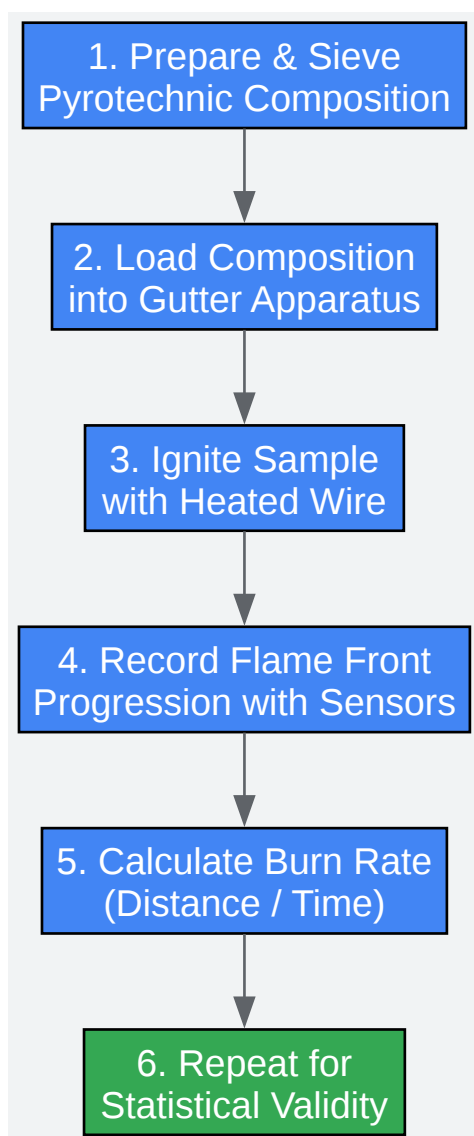
- **Impact Sensitivity:** The "staircase" or Bruceton method is commonly used.[\[21\]](#) A small sample (e.g., 10 mg) is subjected to the impact of a falling weight from a specific height.[\[22\]](#) The height is adjusted based on whether the previous sample ignited ("go") or not ("no-go") to determine the 50% probability of initiation.
- **Friction Sensitivity:** A sample is placed between two surfaces (e.g., a porcelain plate and peg), and a specified load is applied as one surface is moved relative to the other. The test determines the load at which initiation occurs.

The quality and purity of the colored flame are quantified using spectrometry.

- **Apparatus:** A spectrometer equipped with a cosine corrector or integrating sphere to capture the light emission.[\[23\]](#)[\[24\]](#)
- **Procedure:** A sample of the pyrotechnic composition is burned under controlled conditions. The spectrometer records the emission spectrum across the visible wavelength range (typically 380-780 nm).
- **Data Analysis:** The spectral data is used to calculate the CIE 1931 color coordinates (x, y), which precisely define the color of the flame.[\[24\]](#) This allows for objective comparison of color saturation and hue produced by different formulations.

## Visualizing Pyrotechnic Relationships





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